

# Scaling up Decanoyl peroxide reactions industrial process

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## Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

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## Chemical Identity and Hazards of Didecanoyl Peroxide

### Chemical Identifiers

- **CAS Number:** 762-12-9 [1]
- **Synonyms:** Decanoyl peroxide; Didecanoyl peroxide; Perkadox SE 10 [1]

**Hazard Profile** Didecanoyl peroxide is an organic peroxide with significant inherent hazards. The key risks are related to its thermal instability and strong oxidizing power [1].

- **Reactivity Hazards:** It is classified as a strong oxidizing agent and is explosive when heated. It is particularly sensitive to temperature increases, friction, and contamination, which can lead to violent decomposition [1].
- **Decomposition:** Solid peroxides can decompose violently upon heating. Decomposition may be catalyzed by impurities and can begin rapidly, leading to a fire or explosion [1].
- **Incompatibilities:** It can react explosively with strong reducing agents and ignite on contact with combustible materials. Cellulose-based and expanded polymeric absorbents are considered potentially incompatible for spill cleanup [1].

## Summary of Hazard Data

The table below summarizes the critical hazard information for didecanoyl peroxide.

Hazard Characteristic	Description / Value
DOT Hazard Label	Organic Peroxide [1]
NFPA 704	Data unavailable [1]
Reactivity Alerts	Explosive; Strong Oxidizing Agent [1]
General Description	White wet solid. Particularly sensitive to temperature rises, contamination, and friction [1]
Fire Hazards	May explode from heat, contamination, or loss of temperature control. Can ignite combustibles. Containers may explode when heated [1]

## Experimental Protocol for Adiabatic Calorimetry

To safely scale up a process, understanding the decomposition behavior is critical. Adiabatic calorimetry is a key technique for this. The following protocol, based on studies of dicumyl peroxide, outlines the methodology for characterizing a peroxide's runaway reaction [2] [3].

**Objective:** To measure the heat of decomposition and kinetic parameters of an organic peroxide under adiabatic conditions to obtain data for emergency relief system design [3].

### Materials and Equipment

- **Sample:** Organic peroxide (e.g., 98% purity crystalline dicumyl peroxide has been studied) [3].
- **Instrumentation:** Differential Scanning Calorimeter (DSC) and an Accelerating Rate Calorimeter (ARC) or equivalent adiabatic calorimeter (e.g., VSP2, ARSST) [2] [3].
- **Calibration Standard:** Pure indium [3].

### Methodology

- **Sample Preparation:**
  - For DSC, use a small sample (approx. 5 mg) in a sealed crucible [3].
  - For adiabatic tests (e.g., VSP2), a larger sample (e.g., 80 ml liquid) is used. The test cell may be configured as "open" (vented to a containment vessel) or "closed" (isolated) [2].
- **Open Cell Test Setup:**

- The test cell is vented and placed inside a closed containment vessel. An inert backpressure (e.g., Nitrogen) is superimposed on the sample to suppress vaporization of volatiles. This backpressure should be set equal to the Maximum Allowable Accumulation Pressure (MAAP) of the intended process vessel [2].
- **Experimental Procedure - DSC:**
  - Calibrate the DSC with an indium standard [3].
  - Heat the sample at a constant rate (e.g., from ambient to 300°C) [3].
  - Record the thermogram to identify endothermic (e.g., melting point) and exothermic (decomposition) peaks. The area under the exothermic peak gives the heat of decomposition (J/g) [3].
- **Experimental Procedure - Adiabatic Calorimetry:**
  - Heat the sample under adiabatic conditions to initiate decomposition.
  - The instrument tracks the temperature and pressure rise over time.
  - Data such as maximum temperature, maximum pressure, and self-heat rate are used to calculate kinetic parameters like activation energy (E) and pre-exponential factor (A) using the Arrhenius equation [3].

### Key Parameters for Vent Sizing (for Gassy Systems)

- Mass remaining in the vessel at peak reaction rates [2]
- Maximum pressure rise rate  $(dP/dt)_{\max}$  [2]
- Adiabatic temperature rise [3]
- Heat of decomposition [3]

## Principles for Safe Scale-Up of Peroxide Reactions

Scaling up reactions involving peroxides requires meticulous planning. The following principles are critical for safety [4].

### Risk Assessment and Communication

- **Assessment:** Before scaling, conduct a formal risk assessment. Review scientific literature, SDSs, and handbooks to identify hazards like explosive potential or dangerous gas generation [4].
- **Communication:** Inform all nearby personnel of the work and potential hazards. Maintain a detailed, legible lab notebook with all observations, including induction periods and any unexpected events [4].

### Incremental Scaling and Temperature Control

- **Scaling:** Start with small-scale reactions (<1 g substrate) and increase the scale by a maximum of three-fold for each subsequent step for hazardous reactions. This allows for careful monitoring of reaction rates and warning signs [4].
- **Temperature Control:** This is paramount. Use a probe to monitor the *internal* reaction temperature. Ensure your cooling method is sufficient for the scale, as exothermic reactions can lead to thermal runaway. Have a backup cooling plan [4].

### Equipment and Reagent Selection

- **Stirring:** For larger reactions, use overhead stirrers instead of magnetic stir bars to ensure consistent mixing and prevent dangerous hot spots [4].
- **Vessel:** Use glassware with a volume at least twice that of all added substances to provide adequate headspace in case of rapid gas evolution [4].
- **Solvents:** Where possible, choose safer alternatives. For example, use 2-MeTHF instead of THF (fewer peroxide issues), or t-BuOMe instead of Et<sub>2</sub>O (higher boiling point, less volatile) [4].
- **Reagents:** Use the safest form of a reagent available. For example, use NaH as a 60% dispersion in mineral oil rather than dry NaH to reduce reactivity [4].

## Emergency Preparedness and Response

### Spill and Leak Response

- **Isolation:** Immediately isolate the area in all directions for at least 50 meters for liquids and 25 meters for solids [1].
- **Eliminate Ignition Sources:** No flames, sparks, or smoking [1].
- **Containment:** Do not touch or walk through the spilled material. Dike liquid spills far ahead of the spill to prevent environmental contamination [1].
- **Clean-up:** Pick up small spills with an inert, damp, non-combustible material. **Do not clean up without supervision of a specialist** [1].

### Fire Response

- **Firefighting:** Use water spray or fog. Avoid aiming solid streams directly onto the product, as this may create shock. Cool containers with flooding quantities of water from a sheltered position until well after the fire is out [1] [5].
- **Protective Equipment:** Wear positive pressure self-contained breathing apparatus (SCBA) and chemical protective clothing [1].

### First Aid

- **Inhalation:** Move to fresh air and seek medical attention [5].
- **Skin Contact:** Remove contaminated clothing and wash skin thoroughly with water and soap. Contaminated clothing may be a fire risk when dry [1] [5].
- **Eye Contact:** Rinse cautiously with water for several minutes and seek medical attention [5].

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